

Mayosperse 60 vs. poly-DADMAC: A Comparative Guide for Water Treatment Coagulants

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mayosperse 60

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A detailed comparison of **Mayosperse 60** (Polyquaternium-42) and poly-DADMAC, two cationic polymers utilized as coagulants in water treatment processes. This guide provides an objective analysis of their performance, supported by available data and experimental protocols to aid researchers, scientists, and drug development professionals in their selection of water treatment agents.

Introduction

The removal of suspended and colloidal particles is a critical step in water and wastewater treatment. Coagulation and flocculation are fundamental processes employed to aggregate these fine particles into larger flocs that can be subsequently removed by sedimentation or filtration. This is achieved through the addition of coagulants, which neutralize the surface charge of the particles, and flocculants, which bridge the aggregated particles together. Among the various types of coagulants, cationic polymers have gained prominence due to their high charge density and efficiency.

This guide provides a comparative overview of two such cationic polymers: **Mayosperse 60**, also known by its chemical name Polyquaternium-42 and trade names such as WSCP and Busan 77, and poly(diallyldimethylammonium chloride), commonly known as poly-DADMAC. While poly-DADMAC is a well-established primary coagulant in water treatment, **Mayosperse 60** is primarily recognized as a biocide and algacide, with secondary applications as a

flocculant. This comparison will delve into their chemical properties, mechanisms of action, and performance as coagulants, drawing upon available scientific information.

Chemical Properties and Mechanism of Action

Both **Mayosperse 60** and poly-DADMAC are cationic polymers, meaning they carry a positive charge in aqueous solutions. This positive charge is key to their function as coagulants, as most suspended particles in raw water possess a negative surface charge. The primary mechanism of coagulation for both polymers is charge neutralization. When introduced into the water, the positively charged polymer chains adsorb onto the negatively charged colloidal particles, neutralizing their surface charge. This destabilizes the particles, allowing them to overcome repulsive forces and aggregate.

Mayosperse 60 (Polyquaternium-42) is a polymeric quaternary ammonium compound. While its primary application is as a biocide due to its ability to disrupt microbial cell membranes, its cationic nature also allows it to function as a flocculant.

Poly-DADMAC is a homopolymer of diallyldimethylammonium chloride. It is a high charge density cationic polymer specifically designed and widely used as a primary coagulant in water purification.^{[1][2]} Its strong positive charge effectively neutralizes the negative charges of suspended solids, leading to the formation of microflocs.

Performance Comparison

Direct comparative studies providing quantitative performance data for **Mayosperse 60** as a primary coagulant against poly-DADMAC are limited in publicly available literature. However, an indirect comparison can be made based on the established performance of poly-DADMAC and the known properties of **Mayosperse 60**.

Poly-DADMAC is a highly efficient coagulant for turbidity removal.^[1] Studies have shown that it can achieve significant turbidity reduction at relatively low dosages. For instance, in one study, a 99.84% turbidity removal was achieved at a dosage of 0.5 ppm for an initial turbidity of 3850 NTU at a pH of 8.^[1] The performance of poly-DADMAC is also noted to be less dependent on pH compared to inorganic coagulants like alum.

Mayosperse 60 (Polyquaternium-42), while listed as a flocculant, is predominantly used for its biocidal properties. Its effectiveness as a primary coagulant for turbidity removal is not as well-

documented in scientific literature. It is plausible that its lower charge density compared to poly-DADMAC might necessitate higher dosages to achieve similar coagulation efficiency. However, its dual functionality as a biocide and flocculant could be advantageous in specific applications where microbial control is also a priority.

The following table summarizes the general characteristics and typical performance of poly-DADMAC. A similar detailed performance data set for **Mayosperse 60** as a primary coagulant is not readily available in the reviewed literature.

Parameter	Mayosperse 60 (Polyquaternium-42)	poly-DADMAC
Primary Function	Biocide, Algacide, Flocculant	Primary Coagulant
Chemical Structure	Polymeric Quaternary Ammonium Compound	Poly(diallyldimethylammonium chloride)
Mechanism of Action	Charge Neutralization, Microbial Cell Disruption	Charge Neutralization, Bridging
Typical Dosage	Not established for primary coagulation	0.2 - 4 mg/L (as reported in various studies)
Turbidity Removal	Data not available	High (e.g., >99% under optimal conditions)[1]
pH Sensitivity	Less sensitive than inorganic coagulants	Less sensitive than inorganic coagulants
Sludge Production	Likely lower than inorganic coagulants	Lower than inorganic coagulants

Experimental Protocols

To evaluate and compare the performance of coagulants like **Mayosperse 60** and poly-DADMAC, a standardized laboratory procedure known as the Jar Test is employed. This test simulates the coagulation and flocculation processes in a water treatment plant on a bench scale.

Jar Test Protocol for Coagulant Comparison

Objective: To determine the optimal dosage of a coagulant for turbidity removal.

Apparatus:

- Jar testing apparatus with multiple stirrers
- Beakers (1000 mL)
- Pipettes
- Turbidimeter
- pH meter
- Raw water sample
- Coagulant stock solutions (e.g., 1 g/L of **Mayosperse 60** and poly-DADMAC)

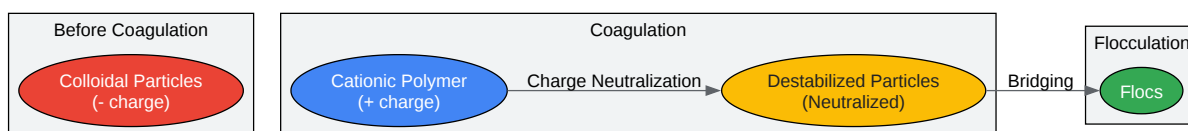
Procedure:

- Sample Preparation: Fill each beaker with a known volume (e.g., 1000 mL) of the raw water sample.
- Initial Measurements: Measure and record the initial turbidity and pH of the raw water.
- Coagulant Dosing: While the stirrers are on at a high speed (rapid mix, e.g., 100-120 rpm), add varying dosages of the coagulant stock solution to each beaker. One beaker should be a control with no coagulant.
- Rapid Mix: Continue the rapid mix for a short period (e.g., 1-3 minutes) to ensure uniform dispersion of the coagulant.
- Slow Mix (Flocculation): Reduce the stirring speed to a slow mix (e.g., 20-40 rpm) for a longer duration (e.g., 15-20 minutes) to promote the formation of flocs.
- Sedimentation: Turn off the stirrers and allow the flocs to settle for a specified period (e.g., 30 minutes).

- Final Measurements: Carefully collect a sample from the supernatant of each beaker and measure the final turbidity and pH.
- Data Analysis: Plot the final turbidity against the coagulant dosage to determine the optimal dosage that results in the lowest final turbidity.

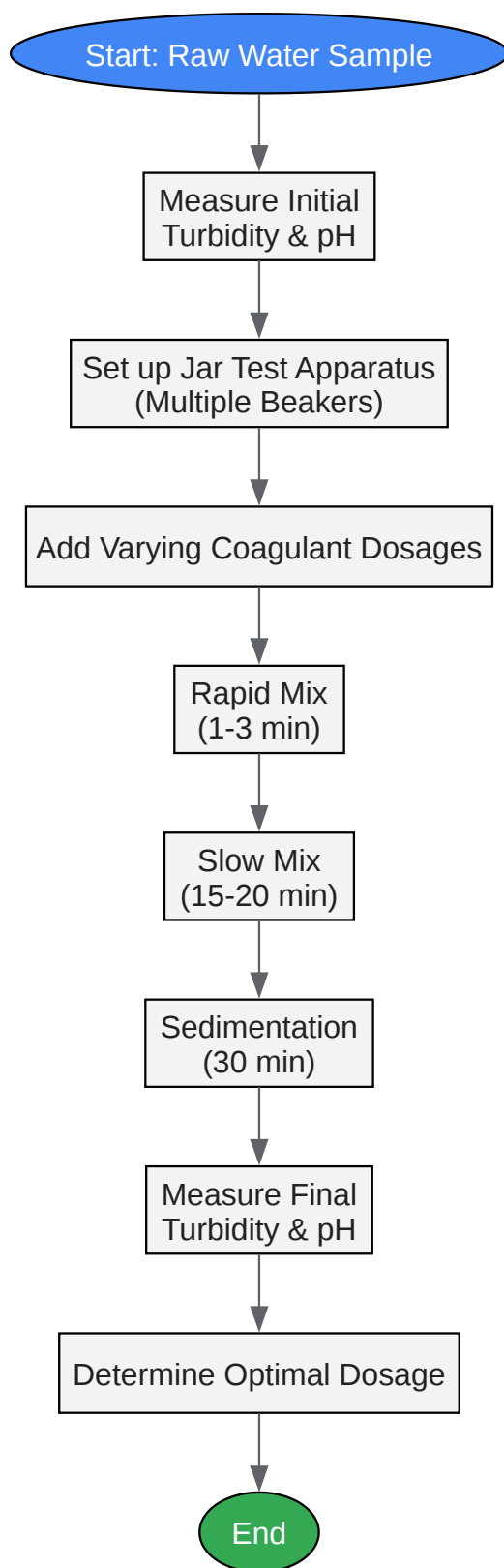
Visualizing the Coagulation Process and Experimental Workflow

To better understand the concepts discussed, the following diagrams created using Graphviz (DOT language) illustrate the coagulation-flocculation mechanism and the experimental workflow of a jar test.



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Caption: Mechanism of Coagulation and Flocculation.



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Caption: Experimental Workflow for a Jar Test.

Conclusion

Poly-DADMAC is a well-established and highly effective primary coagulant in water treatment, with a significant body of research supporting its performance in turbidity removal across various conditions. Its primary mechanism of action is charge neutralization, leading to efficient flocculation and sedimentation of suspended particles.

Mayosperse 60 (Polyquaternium-42) is a cationic polymer primarily utilized as a biocide and algacide. While it possesses flocculating properties due to its positive charge, there is a lack of comprehensive, publicly available data quantifying its performance as a primary coagulant for water clarification.

For researchers and professionals seeking a dedicated and high-performance coagulant, poly-DADMAC is the more documented and predictable choice. However, **Mayosperse 60** could present a viable option in specialized applications where both microbial control and some degree of flocculation are desired in a single additive. Further research and direct comparative studies are necessary to fully elucidate the coagulation efficacy of **Mayosperse 60** and to establish its optimal application conditions and cost-effectiveness relative to established coagulants like poly-DADMAC. The standardized jar test protocol outlined in this guide provides a robust framework for conducting such comparative evaluations.

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